

Technical Guide: Safety & Handling of 6-Iodopyridin-2-amine

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Compound of Interest

Compound Name: *iodopyridin-2-aMine*

CAS No.: 756520-48-6

Cat. No.: B3193812

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Critical Safety Intervention: Identity Verification

⚠ STOP & VERIFY: There is a frequent database conflict regarding the CAS number for this compound.

- Target Compound: 6-**iodopyridin-2-amine** (also known as 2-amino-6-iodopyridine).
- Correct CAS: 88511-25-5
- Erroneous CAS Association: You may have encountered CAS 51934-41-9. This CAS actually refers to Ethyl 4-iodobenzoate, a completely different chemical species with distinct physical properties (liquid vs. solid) and reactivity profiles.

Action Required: Before proceeding, verify the structure on your vial label. This guide covers 6-**iodopyridin-2-amine** (Solid, MP: ~103-113°C).

Executive Summary

6-iodopyridin-2-amine is a bifunctional heteroaromatic building block critical in medicinal chemistry. Its utility lies in its orthogonal reactivity: the iodine at the C6 position serves as an excellent electrophile for palladium-catalyzed cross-couplings (Suzuki-Miyaura, Sonogashira), while the C2-amine offers nucleophilic handles for amide coupling or Buchwald-Hartwig aminations.

Due to the labile C-I bond and the oxidation-prone amine, this compound requires specific handling to maintain high catalytic turnover in downstream applications. This guide outlines the protocols to preserve reagent integrity and ensure operator safety.

Chemical Identity & Physical Properties[1][2][3][4][5][6][7][8]

Parameter	Specification
IUPAC Name	6-Iodopyridin-2-amine
Synonyms	2-Amino-6-iodopyridine; 6-Iodo-2-pyridylamine
CAS Number	88511-25-5
Molecular Formula	C ₅ H ₅ IN ₂
Molecular Weight	220.01 g/mol
Physical State	Solid (Crystalline powder)
Color	Beige to light brown (darkens on oxidation/light exposure)
Melting Point	103 – 113 °C (Purity dependent)
Solubility	Soluble in DMSO, DMF, Methanol; Sparingly soluble in Water

Hazard Identification (GHS Classification)

Based on standard halogenated aminopyridine profiles.

Signal Word:WARNING

Hazard Class	Category	Code	Statement
Acute Toxicity (Oral)	Cat 4	H302	Harmful if swallowed. [1]
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [1][2][3]
Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.[1][3]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.[1]

Expert Insight: The "Harmful if swallowed" classification often stems from the metabolic liberation of iodide or the general toxicity of the pyridine pharmacophore. The irritation (H315/H319) is characteristic of basic amines, which can saponify skin lipids upon contact.

Advanced Handling & Storage Protocol

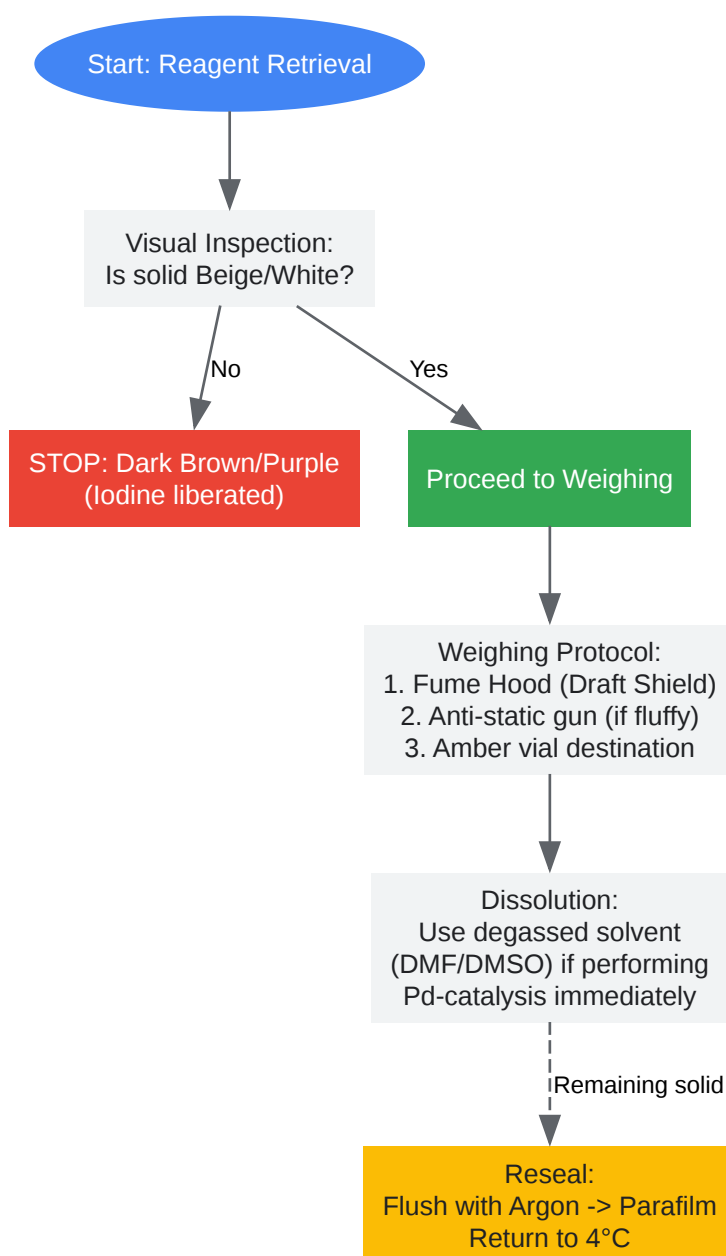
To ensure "Self-Validating" safety, follow this workflow. The primary risks are photolytic deiodination (turning the solid purple/black) and amine oxidation.

5.1 Storage Architecture

- Temperature: 2–8 °C (Refrigerated).
- Atmosphere: Inert gas (Argon or Nitrogen) is recommended for long-term storage (>1 month) to prevent N-oxide formation.
- Container: Amber glass vials with Teflon-lined caps. Crucial: Iodides are photosensitive. If amber glass is unavailable, wrap the vial in aluminum foil.

5.2 Weighing & Transfer Workflow

The following diagram outlines the decision logic for handling this compound to minimize degradation and exposure.



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Figure 1: Decision matrix for assessing reagent quality and safe handling. Dark discoloration indicates free iodine, which can poison Palladium catalysts.

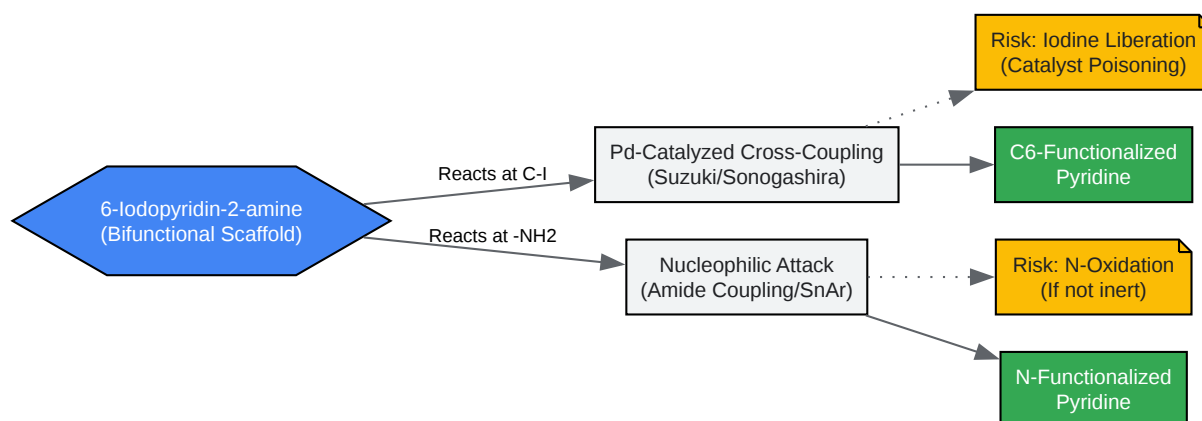
Emergency Response (Chemical Logic)

- Inhalation: Move to fresh air. The pyridine ring can cause respiratory distress. If breathing is difficult, oxygen should be administered by trained personnel.

- Skin Contact: Wash with soap and water.[1] Why? Amines are bases. Mild acidic neutralization (e.g., dilute vinegar) is not recommended for initial first aid due to exotherm risks; copious water is safer.
- Eye Contact: Rinse for 15 minutes. Remove contact lenses.[4] The amine functionality makes this particularly damaging to corneal tissue.
- Ingestion: Rinse mouth. Do NOT induce vomiting. The iodide component can be irritating to the gastric lining.

Technical Application: Synthetic Utility

Understanding the reactivity profile helps researchers anticipate hazards (e.g., exotherms, side reactions). The C-I bond is the "weakest link," intended for activation, but this also makes it the primary source of instability.



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Figure 2: Dual reactivity pathways. The C-I bond (Path 1) is sensitive to light and heat, necessitating the storage controls described in Section 5.

Disposal Considerations

- Waste Stream: Halogenated Organic Waste.

- Segregation: Do not mix with strong oxidizers (e.g., nitric acid, peroxides) as this will rapidly oxidize the amine and liberate toxic iodine gas ().
- Protocol: Dissolve in a combustible solvent (acetone/ethanol) and incinerate in a chemical incinerator equipped with an afterburner and scrubber (to capture iodine vapors).

References

- PubChem. 2-Amino-6-iodopyridine (Compound CID 12219468). National Library of Medicine. [\[Link\]](#)
- ECHA (European Chemicals Agency). C&L Inventory: Pyridin-2-amine derivatives. [\[Link\]](#)

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